

Guanidine, Monobenzoate: A Technical Guide to Commercial Availability, Synthesis, and Characterization

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Compound of Interest

Compound Name: Guanidine, monobenzoate

Cat. No.: B15178269

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Guanidine, monobenzoate, also known as guanidinium benzoate (CAS No. 26739-54-8), is an organic salt formed from the strong organic base guanidine and the aromatic carboxylic acid, benzoic acid. The guanidinium cation is of significant interest in medicinal chemistry and drug development due to its ability to form multiple hydrogen bonds and its presence in biologically active natural products and pharmaceuticals. This technical guide provides an in-depth overview of the commercial availability of **Guanidine, monobenzoate**, details a plausible experimental protocol for its synthesis, and summarizes its characterization data.

Commercial Availability

Guanidine, monobenzoate is available from a number of chemical suppliers, primarily catering to the research and development market. The compound is typically offered in various quantities with purity levels suitable for laboratory and preclinical research. Below is a summary of known suppliers and available data.

Supplier	Product Name	CAS Number	Purity	Quantity	Price
Shaanxi Dideu Medichem Co. Ltd.	Guanidiniumbenzoate	26739-54-8	Industrial Grade	Per KG	\$11.11/KG
CHEMLYTE SOLUTIONS CO.,LTD	Guanidiniumbenzoate	26739-54-8	Industrial Grade	Inquire	Inquire
XIAMEN AMITY INDUSTRY AND TRADE CO., LTD.	Guanidiniumbenzoate	26739-54-8	Inquire	Inquire	Inquire
EMD Chemicals Inc.	Guanidiniumbenzoate	26739-54-8	Inquire	Inquire	Inquire

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information and to request certificates of analysis for specific batches.

Experimental Protocol: Synthesis of Guanidinium Benzoate

The synthesis of **Guanidine, monobenzoate** can be achieved through a straightforward acid-base neutralization reaction between guanidine and benzoic acid. A general laboratory-scale procedure is outlined below, adapted from established methods for the preparation of similar guanidinium salts.

Materials:

- Guanidine hydrochloride (or Guanidine carbonate)

- Sodium hydroxide (or a suitable base if starting from the hydrochloride salt)
- Benzoic acid
- Deionized water
- Ethanol

Procedure:

- Preparation of Guanidine Free Base (if starting from a salt):
 - Dissolve guanidine hydrochloride in a minimum amount of deionized water.
 - Add an equimolar amount of a strong base, such as sodium hydroxide, to the solution to neutralize the hydrochloride and generate the free guanidine base.
 - The resulting sodium chloride can be removed by filtration or the solution can be used directly in the next step.
- Reaction with Benzoic Acid:
 - Dissolve benzoic acid in a suitable solvent, such as ethanol or a mixture of ethanol and water.
 - Slowly add the aqueous solution of guanidine free base to the benzoic acid solution with constant stirring.
 - The reaction is typically carried out at room temperature.
- Crystallization and Isolation:
 - The resulting solution of guanidinium benzoate is then concentrated by slow evaporation of the solvent under reduced pressure or by gentle heating.
 - Upon cooling, crystals of guanidinium benzoate will precipitate out of the solution.

- The crystals are collected by filtration, washed with a small amount of cold ethanol to remove any unreacted starting materials, and then dried under vacuum.

Characterization:

The identity and purity of the synthesized **Guanidine, monobenzoate** can be confirmed using various analytical techniques:

- Melting Point: Determination of the melting point can provide a preliminary indication of purity.
- Spectroscopy:
 - ^1H and ^{13}C NMR: To confirm the presence of both the guanidinium and benzoate moieties and to assess the purity of the sample.
 - Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the N-H stretches of the guanidinium group and the carboxylate (COO^-) stretches of the benzoate anion.
 - Mass Spectrometry (MS): To determine the molecular weight of the cation and anion.
- Elemental Analysis: To determine the percentage composition of carbon, hydrogen, nitrogen, and oxygen, which can be compared to the theoretical values.

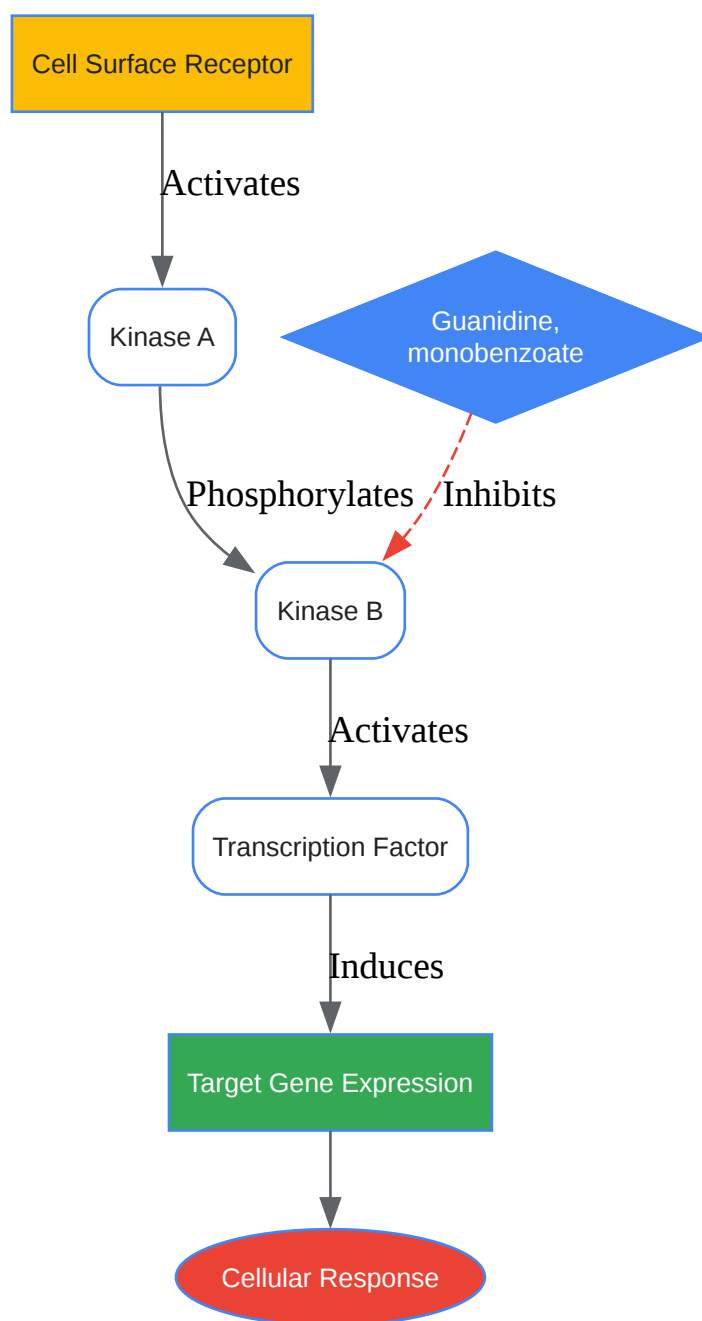
Visualizing Key Processes

To aid in the understanding of the procurement and potential application of **Guanidine, monobenzoate**, the following diagrams have been generated.



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Procurement workflow for a research chemical.



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Hypothetical signaling pathway inhibition.

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